

# Essential Safety and Logistical Information for Handling NSC 15364

Author: BenchChem Technical Support Team. Date: December 2025



For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This document provides a comprehensive guide to the personal protective equipment (PPE), handling procedures, and disposal of **NSC 15364**, a voltage-dependent anion-channel 1 (VDAC1) inhibitor investigated for its role in preventing apoptosis.

## **Chemical and Physical Properties**

A summary of the key quantitative data for **NSC 15364** is presented in the table below for easy reference. This information is critical for accurate preparation of solutions and for understanding the physical characteristics of the compound.



Property	Value
Molecular Formula	C13H14N4O
Molecular Weight	242.28 g/mol
CAS Number	4550-72-5
Appearance	Solid powder
Purity	>99%
Solubility	DMSO: ≥ 40 mg/mL
Storage Temperature	Powder: -20°C for 3 yearsIn solvent: -80°C for 6 months

## **Personal Protective Equipment (PPE)**

Due to the nature of **NSC 15364** as a bioactive small molecule, appropriate personal protective equipment must be worn at all times to minimize exposure and ensure personal safety. The following PPE is mandatory when handling this compound:

- Eye Protection: Chemical safety goggles or a face shield should be worn to protect against splashes or airborne particles.
- Hand Protection: Chemical-resistant gloves, such as nitrile or latex, are required. Gloves should be inspected before use and changed frequently, especially if contaminated.
- Body Protection: A laboratory coat must be worn. For procedures with a higher risk of splashes or aerosol generation, additional protection such as a chemical-resistant apron or disposable coveralls may be necessary.
- Respiratory Protection: For handling small quantities in a well-ventilated area, respiratory
  protection may not be required. However, if there is a risk of generating dust or aerosols, a
  NIOSH-approved respirator is recommended.

## Experimental Protocol: Handling and Preparation of Stock Solutions







The following is a step-by-step guide for the safe handling and preparation of stock solutions of **NSC 15364**.

#### Preparation:

- Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
- Gather all necessary equipment, including vials, pipettes, solvent (DMSO), and vortex mixer.
- Don the appropriate personal protective equipment as outlined above.

#### Weighing:

- Tare a clean, dry microcentrifuge tube or vial on an analytical balance.
- Carefully weigh the desired amount of NSC 15364 powder into the container. Avoid generating dust.

#### · Solubilization:

- Add the appropriate volume of dimethyl sulfoxide (DMSO) to the container to achieve the desired stock concentration.
- Cap the container securely and vortex until the solid is completely dissolved. Gentle warming in a water bath (not to exceed 37°C) may aid in dissolution.

#### Storage:

- For short-term storage (up to 1 month), the stock solution can be stored at -20°C.
- For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use vials to avoid repeated freeze-thaw cycles and store at -80°C.

#### Cleanup:

Wipe down the work area with an appropriate cleaning agent.





 Dispose of all contaminated materials, including pipette tips, tubes, and gloves, in a designated chemical waste container.

## **Disposal Plan**

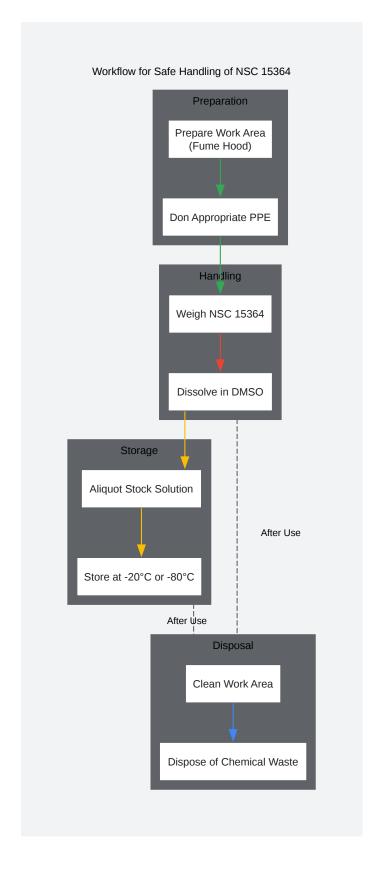
All waste materials contaminated with **NSC 15364** must be disposed of in accordance with institutional and local regulations for chemical waste.

- Solid Waste: Unused NSC 15364 powder and any materials used for weighing (e.g., weigh boats, contaminated paper) should be collected in a sealed, labeled hazardous waste container.
- Liquid Waste: Unused stock solutions and any solvent rinses should be collected in a sealed, labeled hazardous waste container for organic solvents.
- Contaminated PPE: Used gloves, disposable lab coats, and other contaminated personal protective equipment should be disposed of in the designated solid chemical waste stream.

## Workflow for Safe Handling of NSC 15364

The following diagram illustrates the logical workflow for safely handling **NSC 15364**, from preparation to disposal.





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Workflow for Safe Handling of NSC 15364







 To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling NSC 15364]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267512#personal-protective-equipment-for-handling-nsc-15364]

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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com